

An In-depth Technical Guide to the Chemical Properties of 8-Methylnonyl Nonanoate

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Compound of Interest

Compound Name: 8-Methylnonyl nonanoate

Cat. No.: B090126

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This technical guide provides a comprehensive overview of the chemical and physical properties of **8-Methylnonyl nonanoate**, tailored for researchers, scientists, and professionals in drug development. The document details its physicochemical characteristics, synthesis methodologies, and relevant chemical reactions, presenting quantitative data in structured tables and illustrating key processes with diagrams.

Physicochemical Properties

8-Methylnonyl nonanoate (CAS No. 109-32-0) is an ester characterized by a branched alkyl chain, which imparts unique physical and chemical properties compared to its straight-chain counterparts.^[1] It is often described as a colorless to pale yellow, clear liquid with a mild, fruity ester odor.^{[1][2][3][4]} This compound is generally insoluble in water but shows good solubility in many organic solvents.^{[2][3]} Its branched structure contributes to lower melting and pour points, making it suitable for applications in colder environments.^[1]

Table 1: General Properties of **8-Methylnonyl Nonanoate**

Property	Value	Source(s)
CAS Number	109-32-0	[1][5][6]
Molecular Formula	C ₁₉ H ₃₈ O ₂	[1][2][6]
Molecular Weight	298.51 g/mol	[1][6]
Appearance	Colorless to pale yellow liquid	[1][3][5]
Odor	Mild ester odor	[4]
IUPAC Name	8-methylnonyl nonanoate	[6]

| Synonyms | Isodecyl pelargonate, 8-methylnonyl nonan-1-oate |[1][3][6] |

Table 2: Quantitative Physicochemical Data

Property	Value	Notes	Source(s)
Boiling Point	~340.7 °C	Predicted value	[1][7]
Density	~0.862 g/cm ³	Predicted value	[1]
Water Solubility	0.001354 mg/L at 25 °C	Estimated	[7]
logP (o/w)	8.272	Estimated	[7]

| Flash Point | 162.2 °C (324.0 °F) | TCC, Estimated |[7] |

Synthesis and Experimental Protocols

The synthesis of **8-Methylnonyl nonanoate** is primarily achieved through esterification reactions. The quality and purity of the final product are critical, as impurities can lead to undesirable side reactions and reduced yields in subsequent applications.[5] A purity level exceeding 99.0% is often specified for use as an intermediate in organic synthesis.[5]

The most common method for synthesizing **8-methylnonyl nonanoate** is the Fischer-Speier esterification.[1] This acid-catalyzed condensation reaction involves reacting nonanoic acid

(also known as pelargonic acid) with 8-methylnonanol.^[1]

Experimental Protocol:

- **Reactant Mixture:** Nonanoic acid and 8-methylnonanol are combined, typically with a slight excess of the alcohol to drive the equilibrium towards the product.
- **Acid Catalyst:** A strong acid, such as sulfuric acid, is added to the mixture to protonate the carbonyl oxygen of the nonanoic acid, making the carbonyl carbon more electrophilic.^[1]
- **Reaction Conditions:** The mixture is heated to facilitate the nucleophilic attack of the alcohol on the carbonyl carbon.
- **Water Removal:** The water formed as a byproduct is continuously removed from the reaction mixture (e.g., using a Dean-Stark apparatus) to shift the equilibrium towards the formation of the ester.^[1]
- **Workup and Purification:** Once the reaction is complete, the mixture is cooled, washed with a basic solution (like sodium bicarbonate) to neutralize the acid catalyst, and then washed with water. The organic layer is dried, and the final product is purified, typically by vacuum distillation.

Caption: Fischer-Speier esterification workflow.

An alternative synthetic route is transesterification, which can be particularly advantageous for enzymatic synthesis.^[1] This method involves reacting an ester of nonanoic acid, such as methyl nonanoate, with 8-methylnonanol, often catalyzed by a lipase enzyme.^[1]

Experimental Protocol:

- **Reactant Mixture:** Methyl nonanoate (or another suitable nonanoate ester) is mixed with 8-methylnonanol.
- **Catalyst:** A lipase enzyme is introduced as a biocatalyst. Immobilized enzymes are often preferred as they simplify recovery and reuse.^[1]

- **Reaction Conditions:** The reaction is typically run under solvent-free conditions at a controlled temperature suitable for the enzyme's activity.
- **Byproduct Removal:** The volatile alcohol byproduct (e.g., methanol) is removed, often under reduced pressure, to drive the reaction to completion. This removal is generally easier than removing water in direct esterification.[1]
- **Purification:** After the reaction, the enzyme is filtered off, and the product is purified, for instance, through distillation.

Caption: Enzymatic transesterification workflow.

Chemical Reactivity and Applications

As an ester, **8-Methylnonyl nonanoate** is a versatile intermediate in organic synthesis.[5] Its ester functional group can participate in several key reactions.

- **Hydrolysis:** In the presence of acid or base, the ester can be hydrolyzed back to nonanoic acid and 8-methylnonanol.
- **Reduction:** The ester group can be reduced to alcohols using reducing agents like lithium aluminum hydride.
- **Oxidation:** The presence of a tertiary hydrogen at the 8-position of the alcohol-derived chain makes it a potential site for oxidation, which typically proceeds via free-radical pathways.[1]

Due to its chemical properties, **8-methylnonyl nonanoate** serves as a key building block in the synthesis of more complex molecules, including specialty chemicals and potential pharmaceutical intermediates.[5] It also finds use as a lubricant, solvent, and pigment dispersant.[2][4]

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